

4-[2-(3-Piperidinyl)ethyl]morpholine synthesis pathway

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Compound of Interest

Compound Name: 4-[2-(3-Piperidinyl)ethyl]morpholine

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An In-depth Technical Guide to the Synthesis of **4-[2-(3-Piperidinyl)ethyl]morpholine**

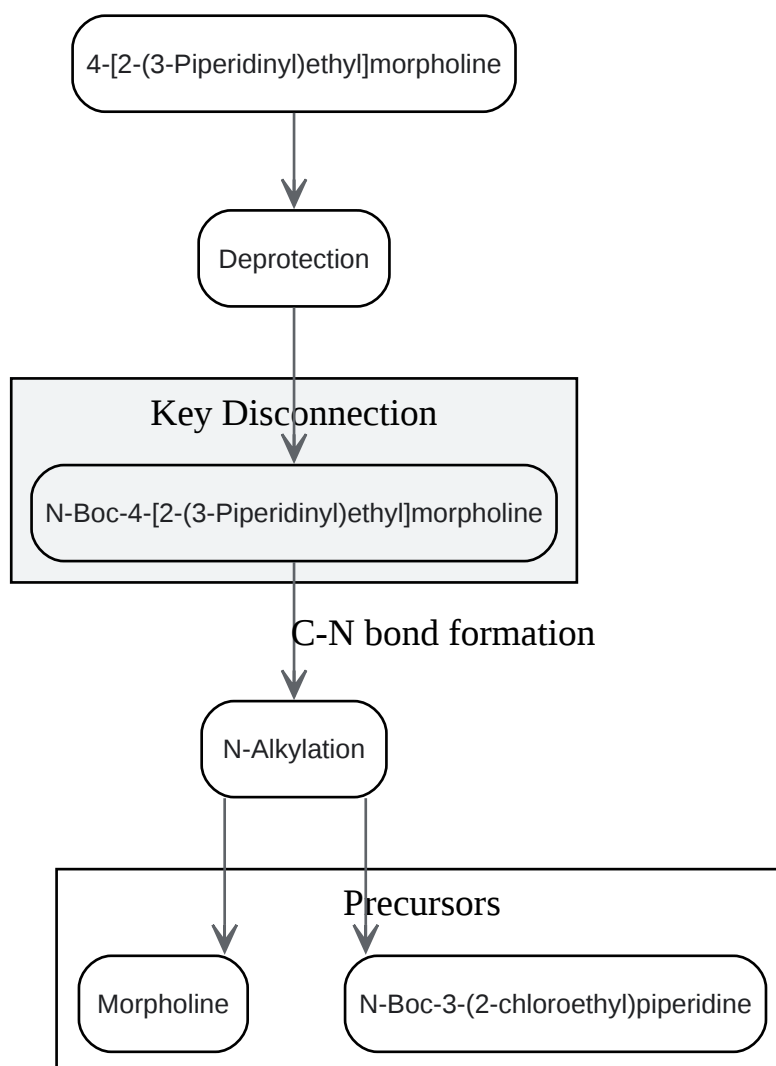
Abstract

This technical guide provides a comprehensive overview of a viable and robust synthetic pathway for **4-[2-(3-Piperidinyl)ethyl]morpholine**, a heterocyclic compound of interest to researchers in drug discovery and development. The core of this guide focuses on a strategically designed multi-step synthesis commencing from commercially available precursors. We will delve into the rationale behind the chosen synthetic route, which involves the strategic use of protecting groups and key chemical transformations. Each step is accompanied by a detailed experimental protocol, mechanistic insights, and a discussion of the critical parameters that ensure a successful and reproducible synthesis. This document is intended for an audience of researchers, scientists, and professionals in the field of organic and medicinal chemistry.

Introduction and Retrosynthetic Analysis

4-[2-(3-Piperidinyl)ethyl]morpholine is a disubstituted piperidine derivative that incorporates a morpholinoethyl side chain at the 3-position of the piperidine ring. Such hybrid heterocyclic scaffolds are of significant interest in medicinal chemistry due to their potential to interact with a variety of biological targets. The piperidine and morpholine moieties are prevalent in numerous approved drugs, and their combination in a single molecule can lead to novel pharmacological profiles.^{[1][2]}

A logical retrosynthetic analysis of the target molecule suggests that the most straightforward approach involves the formation of the C-N bond between the morpholine nitrogen and the ethyl side chain attached to the piperidine ring. This leads to two key synthons: a morpholine nucleophile and a piperidine electrophile bearing a two-carbon side chain with a suitable leaving group at its terminus. To prevent unwanted side reactions at the piperidine nitrogen, it must be protected with a suitable protecting group, such as a tert-butyloxycarbonyl (Boc) group, which can be readily removed in the final step of the synthesis.



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Caption: Retrosynthetic analysis of **4-[2-(3-Piperidiny)ethyl]morpholine**.

Recommended Synthetic Pathway

The recommended pathway commences with the synthesis of an N-protected 3-(2-hydroxyethyl)piperidine, which is then converted to a halo-derivative. This electrophilic intermediate subsequently undergoes nucleophilic substitution with morpholine, followed by the final deprotection of the piperidine nitrogen to yield the target compound.



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Caption: Overall synthetic workflow for **4-[2-(3-Piperidiny)ethyl]morpholine**.

Synthesis of Key Intermediate: N-Boc-3-(2-chloroethyl)piperidine

The synthesis of this crucial electrophilic intermediate is a multi-step process that begins with the readily available 3-hydroxypyridine.

Step 1: Synthesis of N-Boc-3-hydroxypiperidine

The initial steps involve the formation of N-Boc-3-hydroxypiperidine from 3-hydroxypyridine. This is a well-established route that involves benzylation of the pyridine nitrogen, followed by reduction of the pyridinium salt to the corresponding piperidine, and finally, a one-pot hydrogenolysis of the benzyl group with concurrent protection of the piperidine nitrogen with a Boc group.^{[3][4]}

Experimental Protocol:

- **Part A: N-Benzyl-3-hydroxypyridinium salt formation:** Dissolve 3-hydroxypyridine in a suitable solvent such as ethanol. Cool the solution and add benzyl bromide dropwise. The reaction is typically stirred at room temperature overnight. The resulting precipitate of N-benzyl-3-hydroxypyridinium salt is collected by filtration.^[4]
- **Part B: Reduction to N-Benzyl-3-hydroxypiperidine:** The pyridinium salt is dissolved in ethanol and cooled in an ice-salt bath. Sodium borohydride is added portion-wise, maintaining a low temperature. After the addition is complete, the reaction is allowed to warm

to room temperature and stirred overnight. After an aqueous workup and extraction, the crude N-benzyl-3-hydroxypiperidine is obtained.[4]

- Part C: Boc-protection and Debenzylation: The crude N-benzyl-3-hydroxypiperidine is dissolved in methanol. A palladium on carbon catalyst (10% Pd/C) is added, followed by di-tert-butyl dicarbonate (Boc₂O). The mixture is then subjected to hydrogenation. Upon completion, the catalyst is filtered off, and the solvent is evaporated. The residue is worked up to yield N-Boc-3-hydroxypiperidine.[3]

Causality of Experimental Choices:

- The benzylation of the pyridine nitrogen activates the ring for reduction.
- Sodium borohydride is a mild and effective reducing agent for the pyridinium salt.
- The one-pot debenzylation and Boc protection is an efficient method that avoids the isolation of the intermediate secondary amine, which can be prone to side reactions.

Step 2: Oxidation to N-Boc-3-piperidone

The secondary alcohol of N-Boc-3-hydroxypiperidine is oxidized to the corresponding ketone, N-Boc-3-piperidone. A Swern oxidation is a suitable method for this transformation as it is performed under mild conditions and generally gives high yields.[3]

Experimental Protocol:

- A solution of oxalyl chloride in dichloromethane is cooled to a low temperature (e.g., -78 °C).
- Dimethyl sulfoxide (DMSO) is added dropwise, followed by a solution of N-Boc-3-hydroxypiperidine in dichloromethane.
- After stirring for a short period, triethylamine is added, and the reaction is allowed to warm to room temperature.
- An aqueous workup followed by extraction and purification by crystallization or chromatography yields N-Boc-3-piperidone.[3]

Step 3: Chain Elongation to N-Boc-3-piperidineethanol

A two-carbon chain is introduced at the 3-position of the piperidone ring. A Horner-Wadsworth-Emmons reaction with a phosphonate ylide, such as diethyl (cyanomethyl)phosphonate, can be used to form an α,β -unsaturated nitrile. Subsequent reduction of both the double bond and the nitrile will yield the desired N-Boc-3-piperidineethanol.

Experimental Protocol:

- **Part A: Horner-Wadsworth-Emmons Reaction:** To a suspension of a strong base like sodium hydride in a dry solvent such as THF, add diethyl (cyanomethyl)phosphonate dropwise at 0 °C. After the evolution of hydrogen ceases, a solution of N-Boc-3-piperidone in THF is added. The reaction is stirred until completion. An aqueous workup and extraction will yield N-Boc-3-(cyanomethylidene)piperidine.
- **Part B: Reduction:** The crude product from Part A can be subjected to catalytic hydrogenation (e.g., using Pd/C or Raney Nickel) under hydrogen pressure. This will reduce both the carbon-carbon double bond and the nitrile group. Alternatively, a chemical reduction using a reagent like lithium aluminum hydride can be employed, which will also reduce the nitrile to a primary amine. The resulting amine can then be converted to the alcohol via diazotization, though this adds steps. A more direct route to the alcohol after the reduction of the double bond would be the hydrolysis of the nitrile to a carboxylic acid, followed by reduction of the acid to the alcohol. For simplicity and efficiency, a direct reduction of the unsaturated nitrile to the saturated alcohol is desirable if a suitable method can be found. A more practical approach from the piperidone is a Wittig reaction with (methoxymethyl)triphenylphosphine to form an enol ether, which can be hydrolyzed to the aldehyde. The aldehyde can then be subjected to another Wittig reaction with methylenetriphenylphosphine to form a vinyl group, which can then be hydroborated and oxidized to the primary alcohol. A more direct two-carbon homologation would be a reaction with the appropriate Grignard or organolithium reagent followed by dehydration and hydroboration-oxidation. Given the complexity, a more established route starting from 3-pyridineacetic acid might be more efficient.

Alternative and more direct synthesis of N-Boc-3-piperidineethanol:

A more straightforward approach starts from 3-pyridineacetic acid.

- Part A: Esterification: 3-Pyridineacetic acid is esterified, for example, by reacting with ethanol in the presence of an acid catalyst (e.g., SOCl_2).^[5]
- Part B: N-protection and Pyridine Ring Reduction: The resulting ethyl 3-pyridineacetate is N-protected with Boc_2O , and the pyridine ring is subsequently hydrogenated using a catalyst like PtO_2 to give ethyl N-Boc-3-piperidineacetate.^[6]
- Part C: Ester Reduction: The ester is then reduced to the primary alcohol, N-Boc-3-piperidineethanol, using a suitable reducing agent like lithium aluminum hydride (LiAlH_4) in a dry ether solvent.

Step 4: Halogenation to N-Boc-3-(2-chloroethyl)piperidine

The primary alcohol is converted to a chloride, which will serve as the electrophile in the subsequent alkylation step. Thionyl chloride (SOCl_2) is a common and effective reagent for this transformation.

Experimental Protocol:

- N-Boc-3-piperidineethanol is dissolved in a suitable solvent like dichloromethane.
- The solution is cooled in an ice bath, and thionyl chloride is added dropwise.
- The reaction is allowed to warm to room temperature and stirred until completion.
- The reaction is carefully quenched with a saturated aqueous solution of sodium bicarbonate.
- The product is extracted with an organic solvent, and the organic layer is dried and concentrated to give the crude N-Boc-3-(2-chloroethyl)piperidine.

Final Assembly and Deprotection

Step 5: Alkylation of Morpholine

This is the key bond-forming step where the morpholine ring is attached to the piperidine scaffold.

Experimental Protocol:

- A mixture of N-Boc-3-(2-chloroethyl)piperidine, morpholine (in excess to act as both reactant and base, or with an added non-nucleophilic base like triethylamine or potassium carbonate), and a suitable solvent (e.g., acetonitrile or DMF) is heated.
- The reaction progress is monitored by TLC or LC-MS.
- Upon completion, the reaction mixture is worked up by partitioning between water and an organic solvent.
- The organic layer is washed, dried, and concentrated. The crude product, N-Boc-**4-[2-(3-piperidinyl)ethyl]morpholine**, can be purified by column chromatography.

Causality of Experimental Choices:

- Using an excess of morpholine or a non-nucleophilic base is crucial to neutralize the HCl generated during the reaction and to drive the reaction to completion.
- Heating is typically required to accelerate the rate of this S_N2 reaction.

Step 6: Deprotection of the Piperidine Nitrogen

The final step is the removal of the Boc protecting group to yield the target compound. This is typically achieved under acidic conditions.[\[7\]](#)

Experimental Protocol:

- The N-Boc-**4-[2-(3-piperidinyl)ethyl]morpholine** is dissolved in a suitable solvent such as dichloromethane, dioxane, or methanol.
- A strong acid, such as trifluoroacetic acid (TFA) or a solution of HCl in dioxane, is added.[\[7\]](#)
[\[8\]](#)
- The reaction is stirred at room temperature until the deprotection is complete (monitored by TLC or LC-MS).
- The solvent and excess acid are removed under reduced pressure.

- The resulting salt can be neutralized with a base to obtain the free amine, **4-[2-(3-Piperidiny)ethyl]morpholine**, which can be further purified if necessary.

Data Summary

Step	Product	Key Reagents	Typical Yield (%)
1	N-Boc-3-hydroxypiperidine	3-Hydroxypyridine, Benzyl bromide, NaBH ₄ , Boc ₂ O, Pd/C	70-80% (over 3 parts) [3][4]
2	N-Boc-3-piperidone	Oxalyl chloride, DMSO, Triethylamine	~75%[3]
3	N-Boc-3-piperidineethanol	(From alternative route) Ethyl 3-pyridineacetate, Boc ₂ O, PtO ₂ , LiAlH ₄	70-85% (over 2 steps)
4	N-Boc-3-(2-chloroethyl)piperidine	Thionyl chloride	85-95%
5	N-Boc-4-[2-(3-Piperidiny)ethyl]morpholine	Morpholine, K ₂ CO ₃	60-80%
6	4-[2-(3-Piperidiny)ethyl]morpholine	HCl or TFA	>90%[7]

Conclusion

The synthesis of **4-[2-(3-Piperidiny)ethyl]morpholine** can be effectively achieved through a well-planned, multi-step sequence. The key strategic elements of this approach are the use of a suitable protecting group for the piperidine nitrogen and the construction of a key electrophilic intermediate, N-Boc-3-(2-chloroethyl)piperidine. The outlined protocols are based on established and reliable chemical transformations, providing a solid foundation for the successful synthesis of the target molecule in a laboratory setting. This guide provides the necessary technical details and scientific rationale to enable researchers to produce this valuable compound for further investigation in drug discovery and development programs.

References

- CN103204801A - Synthesis method for N-Boc-3-piperidone - Google Patents.
- Synthesis method for N-Boc-3-piperidone - Eureka | Patsnap. Available at: [\[Link\]](#)
- Synthesis of Protected 3-Aminopiperidine and 3-Aminoazepane Derivatives Using Enzyme Cascades - ResearchGate. Available at: [\[Link\]](#)
- CS248547B1 - Process for preparing 2-piperidinoethyl chloride hydrochloride - Google Patents.
- CN110759853B - Preparation method of (S) -N-BOC-3-hydroxy piperidine - Google Patents.
- Simplified Procedure for General Synthesis of Monosubstituted Piperazines—From a Batch Reaction Vessel to a Flow (Microwave) Reactor - PubMed Central. Available at: [\[Link\]](#)
- CN1962649A - Process for synthesizing N-ethyl piperazidine - Google Patents.
- CN101723879A - Method for synthesizing (R)-3-ethyl piperidine hydrochloride - Google Patents.
- Protecting-Group-Free Synthesis of Amines: Synthesis of Primary Amines from Aldehydes via Reductive Amination - Organic Chemistry Portal. Available at: [\[Link\]](#)
- DE69929808T2 - PROCESS FOR PREPARING 2-PIPERIDINETHANOL DERIVATIVES - Google Patents.
- US6258955B1 - Process for preparing 2-piperidineethanol compounds - Google Patents.
- Exploration of piperidine 3D fragment chemical space:synthesis and 3D shape analysis of fragments derived from 20 regio - Royal Society of Chemistry. Available at: [\[Link\]](#)
- SYNTHESIS AND EVALUATION OF DEPROTECTED N-BOC PIPERAZINE DERIVED MONO-MANNICH BASES. Available at: [\[Link\]](#)
- SYNTHESIS OF PIPERIDINES USING ORGANOMETALLIC CHEMISTRY - White Rose eTheses Online. Available at: [\[Link\]](#)
- Scheme 1. General strategy for the synthesis of piperidine derivatives... - ResearchGate. Available at: [\[Link\]](#)

- CN101817779A - Novel synthesis process of N-benzyl-3-piperidinol, novel nickel-based catalyst and preparation method thereof - Google Patents.
- Synthesis of Morpholine-, Piperidine-, and N-Substituted Piperazine-Coupled 2-(Benzimidazol-2-yl)-3-arylquinoxalines as Novel Potent Antitumor Agents - NIH. Available at: [\[Link\]](#)
- A Facile Synthesis of 3-(Substituted benzyl)piperidines - ResearchGate. Available at: [\[Link\]](#)
- Selective Thermal Deprotection of N-Boc Protected Amines in Continuous Flow | Organic Process Research & Development - ACS Publications. Available at: [\[Link\]](#)
- Green Synthesis of Morpholines via Selective Monoalkylation of Amines - ChemRxiv. Available at: [\[Link\]](#)
- Synthesis of protected 3-aminopiperidine and 3-aminoazepane derivatives using enzyme cascades - PubMed. Available at: [\[Link\]](#)
- Overview of Piperidine and Morpholine Derivatives as Promising Sources of Biologically Active Compounds (Review) | Khamitova | Drug development & registration. Available at: [\[Link\]](#)
- Synthesis of 2-(2-Chloroethyl)piperidine Hydrochloride - PrepChem.com. Available at: [\[Link\]](#)
- (PDF) N-(2-Chloroethyl)morpholine-4-carboxamide - ResearchGate. Available at: [\[Link\]](#)
- Advice on N-boc deprotection in the presence of acid sensitive groups : r/Chempros - Reddit. Available at: [\[Link\]](#)
- Structures of piperazine, piperidine and morpholine - PubMed. Available at: [\[Link\]](#)
- Design, synthesis, and biological evaluation of novel N-Benzyl piperidine derivatives as potent HDAC/AChE inhibitors for Alzheimer's disease - PubMed. Available at: [\[Link\]](#)
- Catalytic Reductive Amination of Aromatic Aldehydes on Co-Containing Composites - MDPI. Available at: [\[Link\]](#)

- N-(2-Chloroethyl) Piperidine Hydrochloride Manufacturers - Shree Ganesh Chemicals. Available at: [\[Link\]](#)
- THE DOUBLE REDUCTIVE AMINATION APPROACH TO THE SYNTHESIS OF POLYHYDROXYPIPERIDINES Camilla Matassini*, Francesca Clemente, Franc. Available at: [\[Link\]](#)
- Syntheses of 2- and 3-Substituted Morpholine Congeners via Ring Opening of 2-Tosyl-1,2-Oxazetidine - PubMed Central. Available at: [\[Link\]](#)
- Preparation of Mono--Cbz Protected Guanidines - Organic Syntheses. Available at: [\[Link\]](#)

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Sources

- 1. pmc.ncbi.nlm.nih.gov [pmc.ncbi.nlm.nih.gov]
- 2. Structures of piperazine, piperidine and morpholine - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. CN103204801A - Synthesis method for N-Boc-3-piperidone - Google Patents [patents.google.com]
- 4. Synthesis method for N-Boc-3-piperidone - Eureka | Patsnap [eureka.patsnap.com]
- 5. CN101723879A - Method for synthesizing (R)-3-ethyl piperidine hydrochloride - Google Patents [patents.google.com]
- 6. eprints.whiterose.ac.uk [eprints.whiterose.ac.uk]
- 7. sigmaaldrich.com [sigmaaldrich.com]
- 8. jgtps.com [jgtps.com]
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